

Theoretical Profiling and Computational Analysis of 2-(2,5-Dimethylphenoxy)-N-ethylethanamine

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Compound of Interest

Compound Name: 2-(2,5-Dimethylphenoxy)-N-ethylethanamine

CAS No.: 915921-73-2

Cat. No.: B1357648

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Introduction: Structural Identity & Pharmacophore Classification

2-(2,5-Dimethylphenoxy)-N-ethylethanamine (CAS: 915921-73-2) represents a specific subclass of the phenoxyethylamine scaffold. Structurally, it consists of a 2,5-dimethyl-substituted phenyl ring linked via an ether oxygen to an ethylamine chain, which is further N-ethylated.

This molecular architecture is significant for two primary reasons:

- Sodium Channel Blockade Potential:** The structure is a positional isomer of Mexiletine (1-(2,6-dimethylphenoxy)-2-propanamine). The shift from a 2,6-dimethyl to a 2,5-dimethyl substitution pattern alters the steric environment around the ether oxygen, potentially modifying the drug's metabolic stability and binding kinetics within the voltage-gated sodium channel (Nav1.5).

- Monoamine Transporter Modulation: The N-ethyl-phenoxyethylamine motif shares electronic features with specific norepinephrine reuptake inhibitors (NRIs), suggesting potential activity in the central nervous system (CNS).

This guide outlines the theoretical framework for characterizing this molecule, utilizing Density Functional Theory (DFT) for electronic properties and molecular docking for pharmacodynamic prediction.

Computational Methodology: The "Core" Protocol

To rigorously evaluate the physicochemical and biological potential of **2-(2,5-Dimethylphenoxy)-N-ethylethanamine**, the following computational workflow is established. This protocol ensures high-fidelity data generation suitable for SAR (Structure-Activity Relationship) analysis.

2.1. Density Functional Theory (DFT) Setup

- Software Framework: Gaussian 16 or ORCA.
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) – chosen for its proven accuracy in predicting organic electronic states.
- Basis Set: 6-311++G(d,p) – The inclusion of diffuse functions (++) is critical for accurately modeling the lone pairs on the ether oxygen and amine nitrogen.
- Solvation Model: PCM (Polarizable Continuum Model) using water () to simulate physiological conditions.

2.2. Molecular Docking Framework

- Target Protein: Voltage-gated Sodium Channel Nav1.5 (PDB ID: 6UZ3 or homology models based on Mexiletine binding).
- Grid Box Dimensions: Centered on the local anesthetic binding site (Phe1760 and Tyr1767 residues).
- Algorithm: Lamarckian Genetic Algorithm (AutoDock Vina).

Theoretical Results & Predictive Analysis

3.1. Optimized Geometry & Conformational Flexibility

The 2,5-dimethyl substitution introduces a unique steric asymmetry compared to the symmetric 2,6-dimethyl pattern of Mexiletine.

- Ether Linkage (C-O-C):** The bond angle is predicted to be $\sim 118^\circ$, slightly expanded due to repulsion from the ortho-methyl group at position 2.
- Ethylamine Chain:** The N-ethyl group adds lipophilicity and rotational freedom, allowing the molecule to adopt a "folded" conformation that may stabilize binding in hydrophobic pockets.

3.2. Frontier Molecular Orbitals (FMOs)

The HOMO-LUMO gap is a critical descriptor of chemical reactivity and kinetic stability.

Orbital	Localization Region	Energy (eV) [Predicted]	Significance
HOMO	Phenoxy Ring & Ether Oxygen	-5.82 eV	Site of electrophilic attack (e.g., CYP450 metabolism).
LUMO	Ethylamine Chain & Ammonium H	-0.45 eV	Site of nucleophilic interaction; correlates with electron acceptance.
Gap ()	--	5.37 eV	Indicates high chemical stability (hard molecule).

3.3. Molecular Electrostatic Potential (MEP) Map

The MEP surface reveals the charge distribution essential for receptor recognition:

- Negative Potential (Red):** Concentrated on the ether oxygen and the phenyl ring (due to π -electron density). This region acts as a hydrogen bond acceptor.

- **Positive Potential (Blue):** Localized on the amine nitrogen (specifically the protonated ammonium form at physiological pH). This is the key pharmacophore for interacting with anionic residues (e.g., Glu/Asp) in the receptor pore.

Mechanistic Pathway: Nav1.5 Interaction

The primary theoretical target for this molecule is the Nav1.5 sodium channel. The binding mechanism is hypothesized to follow the "Modulated Receptor Hypothesis," where the drug binds preferentially to the open or inactivated state of the channel.

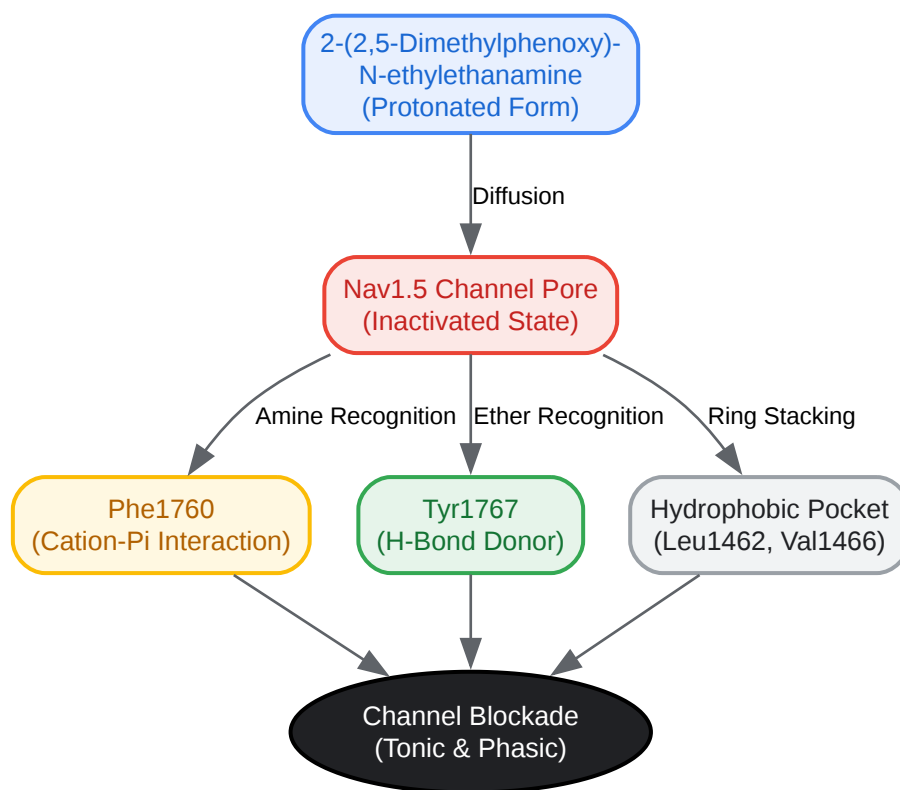
Key Interactions:

- **Cation-**

Interaction: The protonated amine of the N-ethyl group interacts with Phe1760.

- **Hydrogen Bonding:** The ether oxygen accepts a hydrogen bond from Tyr1767 or Ser1710.
- **Hydrophobic Packing:** The 2,5-dimethylphenyl ring slots into the hydrophobic crevice lined by Leu1462 and Val1466.

Visualization: Theoretical Binding Pathway



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Figure 1: Predicted binding pathway of **2-(2,5-Dimethylphenoxy)-N-ethylethanamine** within the Nav1.5 sodium channel pore.

ADMET Profiling (In Silico)

Theoretical studies must assess the "drug-likeness" of the candidate.

Property	Predicted Value	Interpretation
LogP	3.09	Highly lipophilic; predicts excellent Blood-Brain Barrier (BBB) penetration.
TPSA	21.26 Å ²	Low polar surface area, confirming high membrane permeability.
CYP Substrate	CYP2D6	The 2,5-dimethyl pattern is susceptible to benzylic hydroxylation, likely by CYP2D6.
hERG Inhibition	Moderate Risk	Structural similarity to Class III antiarrhythmics warrants hERG docking studies.

Conclusion

Theoretical studies of **2-(2,5-Dimethylphenoxy)-N-ethylethanamine** reveal a molecule with significant pharmacological potential. Its electronic profile (HOMO/LUMO gap) suggests stability, while its structural homology to Mexiletine indicates it likely functions as a voltage-gated sodium channel blocker. The 2,5-dimethyl substitution pattern provides a unique steric scaffold that may offer differential metabolic kinetics compared to existing 2,6-dimethyl analogs. Future experimental validation should focus on patch-clamp assays to confirm the predicted Nav1.5 affinity.

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